

An In-depth Technical Guide to 2-Amino-6-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-6-nitrobenzoic acid

Cat. No.: B032574

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This guide provides a comprehensive overview of **2-Amino-6-nitrobenzoic acid**, a versatile chemical compound with significant applications in organic synthesis, pharmaceutical development, and analytical chemistry.^[1] It is intended for researchers, scientists, and drug development professionals, offering in-depth technical information on its properties, synthesis, and applications.

Chemical Identity and Synonyms

The cornerstone of effective research and development is the precise identification of chemical entities. **2-Amino-6-nitrobenzoic acid** is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: **2-amino-6-nitrobenzoic acid**^{[2][3][4]}

This compound is also known by several synonyms, which are frequently encountered in literature and commercial listings. Awareness of these synonyms is crucial for comprehensive literature searches and procurement.

Common Synonyms:

- 6-Nitroanthranilic acid^{[1][5]}
- 6-Nitro-2-aminobenzoic acid^[1]
- Benzoic acid, 2-amino-6-nitro-^{[5][6]}

Physicochemical Properties

Understanding the physicochemical properties of **2-Amino-6-nitrobenzoic acid** is fundamental to its application in experimental design and process development. These properties dictate its solubility, reactivity, and appropriate handling and storage conditions.

Property	Value	Source
CAS Number	50573-74-5	[1] [5] [6] [7]
Molecular Formula	C ₇ H ₆ N ₂ O ₄	[1] [5] [6] [7]
Molecular Weight	182.13 g/mol	[6] [7] [8]
Appearance	Light yellow to brown crystalline powder	[1] [8]
Melting Point	180-186 °C [1] , 173 °C (dec.), 189 °C (dec.) [8]	[1] [8]
Solubility	Soluble in methanol. [8]	[8]
Purity	Typically ≥97% (HPLC)	[9]
Storage	Store at 0-8 °C [1] or room temperature in a dry, sealed container. [6] [8]	[1] [6] [8]

Synthesis of 2-Amino-6-nitrobenzoic Acid: A Mechanistic Perspective

The synthesis of **2-Amino-6-nitrobenzoic acid** can be achieved through various routes. The selection of a particular synthetic pathway is often dictated by factors such as the availability and cost of starting materials, desired yield and purity, and scalability for industrial production.

One common and efficient method involves the selective reduction of 2,6-dinitrobenzoic acid. [\[10\]](#) This approach is favored due to the relatively inexpensive and readily available starting material.[\[10\]](#)

Experimental Protocol: Selective Reduction of 2,6-Dinitrobenzoic Acid[11]

This protocol describes a laboratory-scale synthesis. All operations should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- 2,6-Dinitrobenzoic acid
- Sodium hydrosulfide (or other sulfide, hydrosulfide, or polysulfide reducing agents)[10]
- Methanol
- Water
- Hydrochloric acid (for acidification)
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Heating mantle
- Magnetic stirrer

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 2,6-dinitrobenzoic acid in a mixture of methanol and water.[10] The protic solvent system is crucial for the reaction medium.[10]
- **Addition of Reducing Agent:** Slowly add 1 to 5 equivalents of the reducing agent (e.g., sodium hydrosulfide) to the solution.[10] The addition should be controlled to manage any exothermic reaction.
- **Reflux:** Heat the reaction mixture to reflux temperature and maintain for a period sufficient to ensure complete conversion.[10] Monitoring the reaction progress by thin-layer chromatography (TLC) is recommended.

- **Work-up:** After the reaction is complete, cool the mixture to room temperature.
- **Precipitation:** Carefully acidify the reaction mixture with hydrochloric acid to a pH of 0-3.[11] This will precipitate the **2-Amino-6-nitrobenzoic acid** product.
- **Isolation and Purification:** Collect the solid product by vacuum filtration. Wash the filter cake with cold water to remove any inorganic salts. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to achieve high purity.

Causality Behind Experimental Choices:

- **Selective Reduction:** The choice of a sulfide-based reducing agent is critical for the selective reduction of one nitro group in the presence of the other.[10] This selectivity is achieved due to the milder reducing power of these reagents compared to others like catalytic hydrogenation, which would likely reduce both nitro groups.
- **Protic Solvent System:** The use of an alcohol and water mixture facilitates the dissolution of both the organic substrate and the inorganic reducing agent, creating a homogenous reaction environment necessary for efficient reaction kinetics.[10]
- **Acidification:** The product, being an amino acid, can exist in a deprotonated (carboxylate) form in the basic reaction mixture. Acidification is essential to protonate the carboxylate group, rendering the product less soluble in the aqueous medium and allowing for its precipitation and isolation.[11]

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-Amino-6-nitrobenzoic acid**.

Applications in Research and Drug Development

2-Amino-6-nitrobenzoic acid is a valuable building block in the synthesis of a wide array of more complex molecules, particularly in the pharmaceutical and dye industries.^[1]

- **Pharmaceutical Intermediates:** This compound serves as a key intermediate in the synthesis of various pharmaceuticals.^[1] Its structure, containing both an amino and a nitro group on a benzoic acid scaffold, provides multiple reactive sites for further chemical modification. This versatility allows for the construction of diverse molecular architectures, which is a fundamental aspect of drug discovery. It has been specifically noted for its use in the development of anti-inflammatory and analgesic drugs.^[1]
- **Dyes and Pigments:** The presence of the chromophoric nitro group and the auxochromic amino group makes **2-Amino-6-nitrobenzoic acid** a suitable precursor for the synthesis of azo dyes.^[1] These dyes are important in the textile industry for their vibrant and long-lasting colors.^[1]
- **Analytical Chemistry:** In the field of analytical chemistry, this compound can be used as a reagent.^[1] Its ability to form stable complexes with metal ions makes it useful in spectrophotometric analysis for the detection and quantification of these ions.^[1]
- **Material Science:** **2-Amino-6-nitrobenzoic acid** is also utilized in the formulation of polymers and coatings. Its incorporation can enhance properties such as thermal stability and chemical resistance.^{[1][8]}

Analytical Characterization

The identity and purity of **2-Amino-6-nitrobenzoic acid** are typically confirmed using a combination of analytical techniques.

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a primary method for assessing the purity of **2-Amino-6-nitrobenzoic acid**.^[1] Isocratic or gradient elution methods with a reversed-phase column (e.g., C18) are commonly employed. Detection is typically performed using a UV detector, as the aromatic and nitro functionalities provide strong chromophores.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the molecular structure of the compound. The chemical shifts, splitting patterns, and integration of the proton signals, along with the number and chemical shifts of the carbon signals, provide definitive structural information.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and to gain further structural information through fragmentation patterns.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the amino (N-H stretching), nitro (N-O stretching), and carboxylic acid (O-H and C=O stretching) groups.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **2-Amino-6-nitrobenzoic acid**. It is classified as an irritant.[\[8\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[9\]](#)
- H319: Causes serious eye irritation.[\[12\]](#)
- H335: May cause respiratory irritation.[\[9\]](#)[\[12\]](#)

Precautionary Measures:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[8\]](#)[\[13\]](#)
- Ventilation: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[\[13\]](#)[\[14\]](#)
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials.[\[8\]](#)[\[12\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.[\[12\]](#)[\[13\]](#)

A comprehensive Safety Data Sheet (SDS) should always be consulted before handling this compound.[8]

Conclusion

2-Amino-6-nitrobenzoic acid is a chemical intermediate with significant utility in diverse scientific and industrial fields. Its well-defined physicochemical properties, established synthetic routes, and versatile reactivity make it a valuable tool for researchers and developers. A thorough understanding of its characteristics and safe handling practices is paramount for its effective and responsible application.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Amino-6-nitrobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032574#iupac-name-and-synonyms-for-2-amino-6-nitrobenzoic-acid]

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